

Ethylene Glycol Diacrylate: A Technical Guide to Safe Handling and Hazard Mitigation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethylene glycol diacrylate*

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Ethylene glycol diacrylate (EGDA) is a widely utilized crosslinking agent in the synthesis of polymers, particularly in the development of hydrogels for biomedical applications such as drug delivery and tissue engineering. Its bifunctional nature allows for the formation of stable, three-dimensional polymer networks. However, the reactive nature of EGDA also presents significant health and safety concerns that necessitate stringent handling precautions. This in-depth technical guide provides comprehensive information on the safe handling, storage, and disposal of EGDA, along with an overview of its toxicological profile and relevant experimental safety assessment protocols.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of a substance is fundamental to its safe handling. The key properties of **ethylene glycol diacrylate** are summarized below.

Property	Value	Reference
Chemical Formula	C ₈ H ₁₀ O ₄	[1]
Molecular Weight	170.16 g/mol	[1]
Appearance	Colorless to amber liquid	[2]
Odor	Low odor	[2]
Boiling Point	66-68 °C / 2 mmHg	[3]
Density	1.094 g/mL at 25 °C	[3]
Flash Point	101 °C (213.8 °F) - closed cup	[3]
Solubility in Water	Partly miscible	[2]
Vapor Pressure	Negligible	[2]

Toxicological Data

Ethylene glycol diacrylate is classified as a hazardous substance and poses several health risks upon exposure. It is crucial to be aware of its acute toxicity to prevent accidental poisoning and injury.

Toxicity Endpoint	Species	Route	Value	Classification	Reference
LD50	Rat	Oral	250 mg/kg	Toxic if swallowed	[2][4]
LD50	Rabbit	Dermal	180 mg/kg	Toxic in contact with skin	[2][4]
Skin Irritation	Rabbit	Dermal	500 mg	Severe	[2]
Eye Irritation	Rabbit	Ocular	100 mg	Severe	[2]

LD50 (Lethal Dose, 50%) is the dose of a substance that is lethal to 50% of the test population.

Hazard Identification and GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating the hazards of chemical products.

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction

Personal Protective Equipment (PPE)

Due to the significant hazards associated with EGDA, the use of appropriate personal protective equipment is mandatory to prevent exposure.

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles with side shields or a face shield.	Protects against splashes and vapors that can cause severe eye irritation and damage. [2] [5]
Hand Protection	Nitrile or butyl rubber gloves.	Acrylate monomers can penetrate standard latex gloves. Nitrile and butyl rubber offer better resistance. [2]
Skin and Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes.	Prevents accidental skin contact. [5]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is insufficient, a NIOSH-approved respirator with an organic vapor cartridge is required.	Minimizes inhalation of harmful vapors, especially at elevated temperatures. [2] [6]

Handling and Storage Procedures

Proper handling and storage are critical to minimize the risk of exposure and accidental polymerization.

Handling:

- Avoid all personal contact, including inhalation of vapors.[\[2\]](#)
- Work in a well-ventilated area, preferably within a chemical fume hood.[\[7\]](#)
- Use non-sparking tools to prevent ignition.[\[5\]](#)
- Wash hands thoroughly after handling.[\[7\]](#)
- Contaminated work clothing should not be allowed out of the workplace.[\[5\]](#)

Storage:

- Store in a cool, dry, and well-ventilated area.[\[5\]](#)
- Keep containers tightly sealed to prevent exposure to air and moisture.[\[5\]](#)
- Store away from heat, sparks, open flames, and other ignition sources.[\[2\]](#)
- EGDA is often stabilized with an inhibitor (e.g., MEHQ) to prevent polymerization.[\[1\]](#) Monitor inhibitor levels and storage temperature as recommended by the manufacturer.[\[2\]](#)
- Avoid contact with incompatible materials such as strong oxidizing agents, acids, bases, and free radical initiators.[\[2\]](#)[\[8\]](#)

First Aid Measures

In the event of exposure to **ethylene glycol diacrylate**, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Protocol	Reference
Inhalation	Remove the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.	[2] [9]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin with plenty of soap and water for at least 15 minutes. If irritation or a rash develops, seek medical attention.	[2] [9]
Eye Contact	Immediately flush the eyes with large amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if possible. Seek immediate medical attention.	[2] [9]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.	[2] [9]

Spill and Disposal Procedures

Spill Cleanup:

- Remove all sources of ignition.[\[2\]](#)
- Ventilate the area of the spill.[\[10\]](#)
- Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a sealed, labeled container for disposal.[\[10\]](#)

- Do not allow the spill to enter drains or waterways.[10]

Disposal:

- All waste materials containing **ethylene glycol diacrylate** must be treated as hazardous waste.[8]
- Dispose of contents and containers in accordance with all applicable local, regional, and national regulations.[8]
- Do not reuse empty containers. They should be triple-rinsed with a suitable solvent and disposed of as hazardous waste.[8]

Experimental Protocols for Safety Assessment

The following are detailed methodologies for key toxicological experiments relevant to the safety assessment of **ethylene glycol diacrylate**, based on OECD guidelines.

Acute Oral Toxicity (OECD Guideline 423: Acute Toxic Class Method)

Objective: To determine the acute oral toxicity of a substance and to classify it according to the GHS.[5][6]

Methodology:

- Animal Selection: Healthy, young adult rats of a single sex (usually females) are used.[6]
- Housing and Feeding: Animals are housed in standard conditions with free access to food and water, except for a brief fasting period before dosing.[6]
- Dose Preparation: The test substance is typically administered in a constant volume by gavage. The vehicle should be inert (e.g., water, corn oil).[6]
- Dosing Procedure: A stepwise procedure is used, with a group of three animals per step. Dosing starts at a predefined level (e.g., 300 mg/kg).[6]

- Observation: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.[\[6\]](#)
- Endpoint: The number of animals that die within a defined period is used to classify the substance into one of the GHS toxicity categories.[\[6\]](#)

Dermal Irritation/Corrosion (OECD Guideline 404)

Objective: To assess the potential of a substance to cause skin irritation or corrosion.[\[11\]](#)

Methodology:

- Animal Selection: Healthy, young adult albino rabbits are used.[\[11\]](#)
- Preparation of Test Area: Approximately 24 hours before the test, the fur is removed from a small area (approx. 6 cm²) on the back of the animal.[\[11\]](#)
- Application of Test Substance: A dose of 0.5 mL (for liquids) or 0.5 g (for solids) is applied to the prepared skin area and covered with a gauze patch.[\[11\]](#)
- Exposure Period: The exposure period is typically 4 hours.[\[11\]](#)
- Observation: After removal of the patch, the skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours, and up to 14 days to assess reversibility.[\[11\]](#)
- Scoring: The severity of the skin reactions is scored according to a standardized grading system.[\[11\]](#)

Eye Irritation/Corrosion (Draize Test, based on OECD Guideline 405)

Objective: To determine the potential of a substance to cause eye irritation or damage.[\[12\]](#)[\[13\]](#)

Methodology:

- Animal Selection: Healthy, adult albino rabbits are used.[\[12\]](#)

- Application of Test Substance: 0.1 mL of a liquid or 0.1 g of a solid is instilled into the conjunctival sac of one eye of the rabbit. The other eye serves as a control.[\[12\]](#)[\[13\]](#)
- Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application, and up to 21 days to assess reversibility.[\[12\]](#)
- Scoring: Ocular lesions are scored using a standardized system.[\[12\]](#) Note: Due to animal welfare concerns, in vitro alternatives to the Draize test are now preferred and should be considered first.[\[14\]](#)

Skin Sensitization (OECD Guideline 429: Local Lymph Node Assay - LLNA)

Objective: To determine the potential of a substance to cause skin sensitization (allergic contact dermatitis).[\[15\]](#)

Methodology:

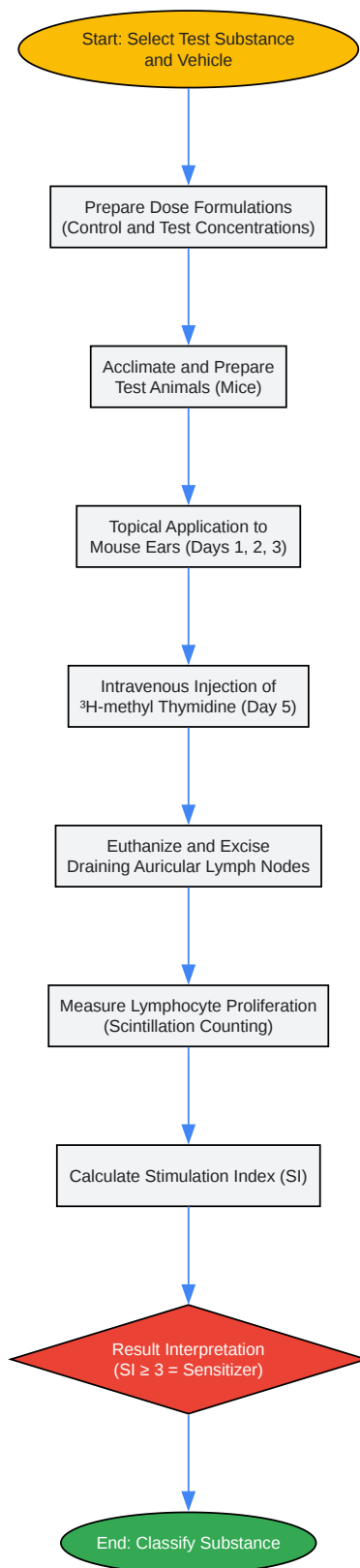
- Animal Selection: Female mice of a suitable strain (e.g., CBA/Ca) are used.[\[15\]](#)
- Application of Test Substance: The test substance is applied to the dorsal surface of both ears for three consecutive days.[\[15\]](#)
- Cell Proliferation Measurement: On day 5, a solution of ^3H -methyl thymidine is injected intravenously. Three hours later, the animals are euthanized, and the draining auricular lymph nodes are excised.[\[15\]](#)
- Endpoint: The proliferation of lymphocytes in the draining lymph nodes is measured by the incorporation of ^3H -methyl thymidine. A stimulation index (SI) is calculated by comparing the proliferation in treated animals to that in control animals. An SI of ≥ 3 is considered a positive response.[\[15\]](#)

Visualization of Safety Concepts

Chemical Structure and Reactivity

Caption: Molecular structure of EGDA highlighting the reactive acrylate groups susceptible to polymerization.

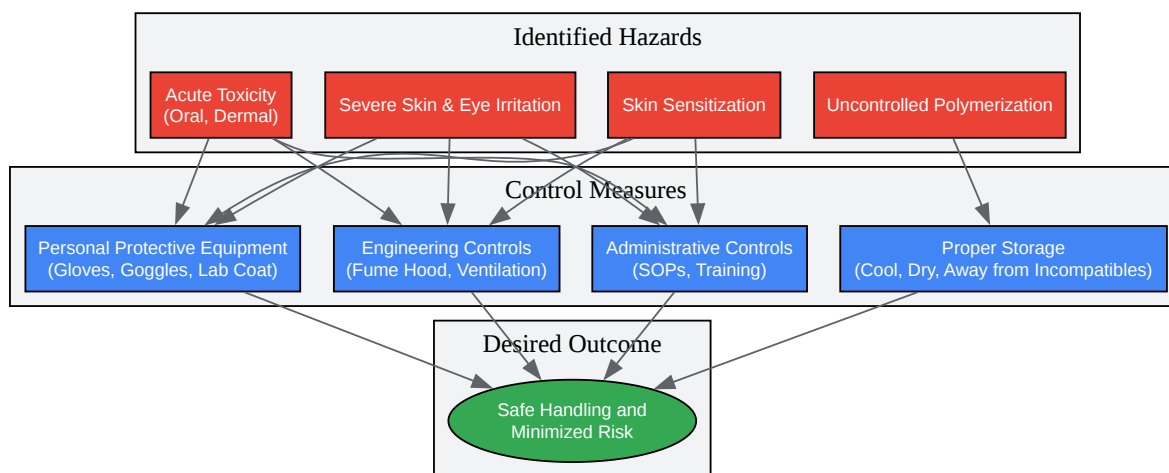
Experimental Workflow for Skin Sensitization Assessment (LLNA)



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Caption: A simplified workflow for the Local Lymph Node Assay (LLNA) for skin sensitization testing.

Logical Relationship of Handling Precautions



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Caption: The relationship between identified hazards, control measures, and the goal of safe handling.

This guide provides a comprehensive overview of the safety and handling precautions for **ethylene glycol diacrylate**. Adherence to these guidelines is essential for ensuring a safe laboratory environment and protecting the health of all personnel. Always consult the specific Safety Data Sheet (SDS) provided by the manufacturer for the most current and detailed information.

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- To cite this document: BenchChem. [Ethylene Glycol Diacrylate: A Technical Guide to Safe Handling and Hazard Mitigation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3028673#ethylene-glycol-diacrylate-safety-and-handling-precautions]

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